

# A Comprehensive Technical Guide to the Physical Properties of Trimethyl Orthobenzoate

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## Compound of Interest

Compound Name: *Trimethyl orthobenzoate*

Cat. No.: *B1683259*

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This technical guide provides an in-depth overview of the key physical properties of **trimethyl orthobenzoate** (CAS No. 707-07-3), a versatile reagent and intermediate in organic synthesis. The information presented herein is intended to support laboratory research, chemical process development, and safety management.

## Summary of Physical Properties

The physical characteristics of **trimethyl orthobenzoate** are crucial for its proper handling, storage, and application in synthetic chemistry. A compilation of its principal physical properties is presented in the table below for easy reference.

Property	Value	Conditions
Molecular Formula	$C_{10}H_{14}O_3$	
Molecular Weight	182.22 g/mol	[1][2][3][4][5][6][7]
Appearance	Clear, colorless liquid	[3][8][9][10]
Boiling Point	87-88 °C	at 7 mmHg[1][6][9][11][12][13] [14][15]
115 °C	at 25 mmHg[10]	
223.9 °C	at 760 mmHg (atmospheric pressure)[2]	
Density	1.061 g/mL	at 25 °C[1][6][9][12][13][14][15]
1.07 g/mL	[3][10]	
Refractive Index	1.489	at 20 °C (n <sub>20/D</sub> )[1][9][11][12] [13][15]
Flash Point	82 °C (179.6 °F)	Closed cup[1][10][11][13][14] [15][16]
Solubility	Soluble in organic solvents.	[1][9][11][13]
Slightly soluble in chloroform and methanol.	[5]	
Melting Point	Not applicable	[3][17]
Sensitivity	Moisture and air sensitive.	[3][10][11][14][15][16][17]
Stability	Hygroscopic.	[9]

## Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the determination of the key physical properties of liquid organic compounds such as **trimethyl orthobenzoate**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of liquid, the capillary method is a common and efficient technique.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Stand and clamp

Procedure:

- A small amount of **trimethyl orthobenzoate** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is clamped and immersed in a Thiele tube or an oil bath.
- The bath is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this indicates that the liquid has reached its boiling point.
- The heat source is removed, and the bath is allowed to cool slowly.

- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer (specific gravity bottle) provides a precise method for determining the density of a liquid.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper)
- Analytical balance
- Constant temperature water bath
- Thermometer

Procedure:

- A clean, dry pycnometer is weighed accurately on an analytical balance ( $m_1$ ).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. The volume is adjusted precisely to the calibration mark, and the pycnometer is reweighed ( $m_2$ ).
- The pycnometer is emptied, dried thoroughly, and then filled with **trimethyl orthobenzoate**.
- The filled pycnometer is brought to the same constant temperature in the water bath, the volume is adjusted, and it is weighed again ( $m_3$ ).
- The density of **trimethyl orthobenzoate** ( $\rho$ ) is calculated using the following formula:  $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is useful for identifying and assessing the purity of liquids.

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Soft tissue paper
- Standard calibration liquid (e.g., distilled water)

#### Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index at the measurement temperature (e.g., 20 °C).
- The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of **trimethyl orthobenzoate** are placed on the lower prism using a clean dropper.
- The prisms are closed and locked. The instrument is allowed to equilibrate to the set temperature.
- The light source is switched on, and the handwheel is adjusted to bring the boundary line between the light and dark fields into the center of the crosshairs in the eyepiece.
- If a colored fringe is observed at the boundary, the compensator is adjusted to sharpen the line.
- The refractive index is read directly from the instrument's scale.

## Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is preferred for its higher precision as it contains the vapors.

### Apparatus:

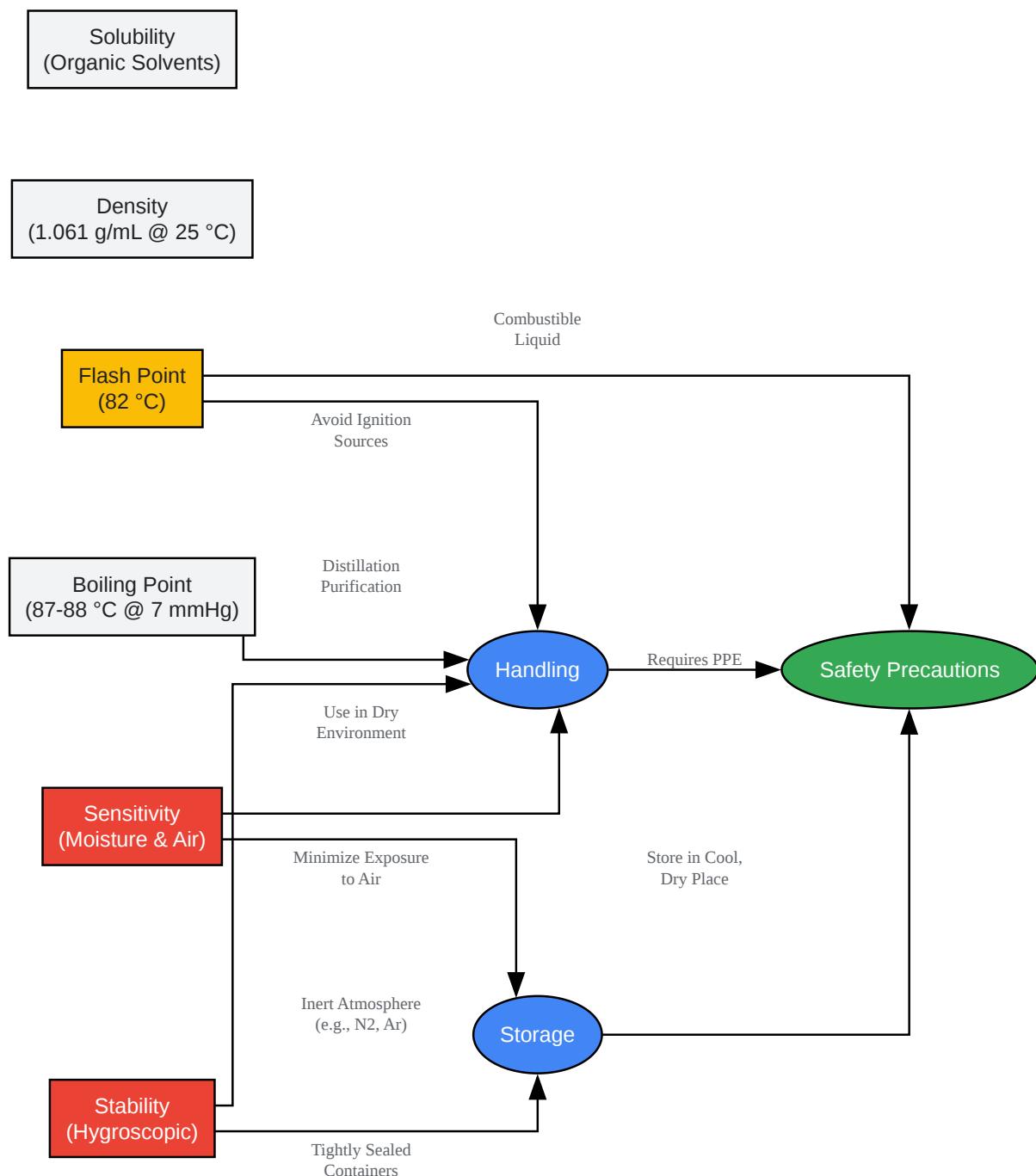
- Pensky-Martens or similar closed-cup flash point tester
- Heat source with controlled heating rate
- Ignition source (e.g., gas flame or electric igniter)
- Thermometer

### Procedure:

- The sample cup of the flash point tester is filled with **trimethyl orthobenzoate** to the specified level.
- The lid, which contains the thermometer and ignition source mechanism, is securely placed on the cup.
- The sample is heated at a slow, constant rate as specified by the standard method (e.g., ASTM D93).
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid by operating the shutter mechanism.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.

## Logical Relationships and Handling Implications

The physical properties of **trimethyl orthobenzoate** are interconnected and dictate its appropriate handling and storage procedures to ensure safety and maintain chemical integrity.



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Caption: Interrelationship of Physical Properties and Handling of **Trimethyl Orthobenzoate**.

This diagram illustrates that the combustibility (indicated by the flash point) and sensitivity to moisture and air are critical properties that directly inform the necessary safety precautions for

handling and storage.[2][8][15] Proper storage in a cool, dry place under an inert atmosphere in tightly sealed containers is essential to prevent degradation.[2][8] When handling, it is crucial to work in a well-ventilated area, avoid sources of ignition, and use personal protective equipment.[8][15]

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